

Interfacing the TD-6301 Display Driver with a Microcontroller: Application Notes and Protocols

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Compound of Interest

Compound Name: TD-6301

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These application notes provide a detailed guide for interfacing the Toshiba **TD-6301AP/AN** static display driver with a generic microcontroller. The **TD-6301** is designed to drive 3.5-digit displays (up to a maximum reading of 1999) and is controlled via a simple serial interface.[1][2] This document outlines the communication protocol, data structure, and provides a sample experimental protocol for implementation.

TD-6301 Functional Overview

The **TD-6301** is a static driver that latches 16-bit serial data from a master controller to display frequency information.[1] Its key features include:

- Static Display Driving: Reduces noise and simplifies system design.[1][2]
- 3-Wire Serial Interface: Consists of Data, Clock 1 (CK1), and Clock 2 (CK2) lines for communication.[1]
- 16-Bit Data Format: Comprises 11 bits for frequency data and 5 bits for band selection.[1]
- Direct Display Driving: Integrated output drivers can handle LED, FL (Fluorescent Lamp), and LCD displays without external transistors.[1][2]

Hardware Interface

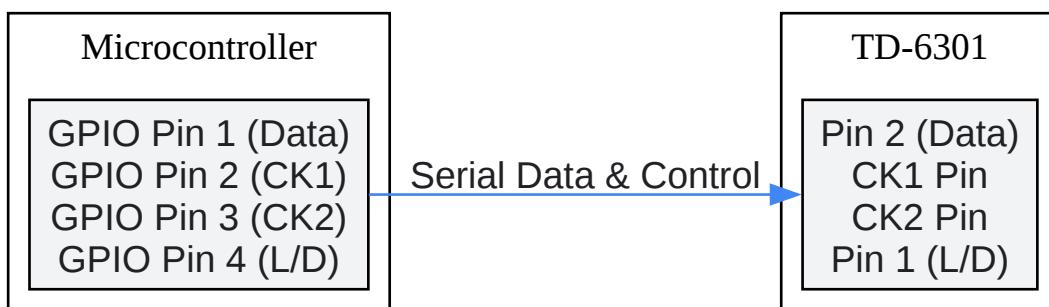
A minimal connection between a microcontroller and the **TD-6301** requires three signal lines.

The following table summarizes the essential connections:

TD-6301 Pin	Pin Name	Description	Microcontroller Connection
2	Data	Serial data input.	Any GPIO Pin (Output)
-	CK1	Timing signal for data read-in.	Any GPIO Pin (Output)
-	CK2	Timing signal for data read-in.	Any GPIO Pin (Output)
1	L/D	Output state switching signal input.	Any GPIO Pin (Output)

Note: Pin numbers for CK1 and CK2 are not explicitly defined in the provided search results and should be verified from the full device datasheet.

A simplified hardware interface diagram is presented below:



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Microcontroller to **TD-6301** Connection Diagram

Communication Protocol

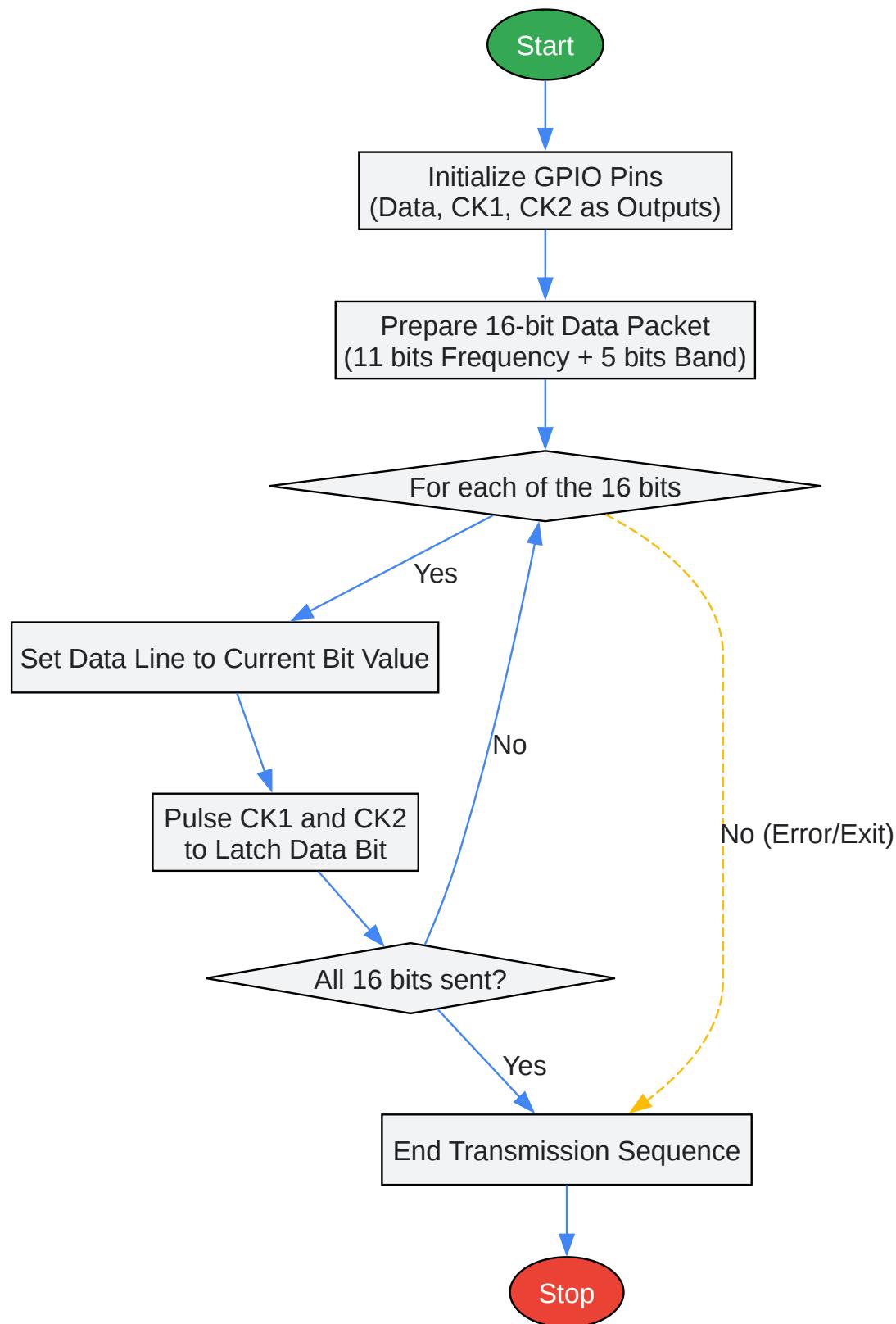
The **TD-6301** utilizes a synchronous serial communication protocol. Data is sent in a 16-bit packet. The transfer of this data is orchestrated by two clock signals, CK1 and CK2.

Data and Clock Timing

The datasheet specifies a timing relationship between the data and the two clock signals. A typical serial data transfer would involve setting the data line and then pulsing the clock to signal that the data is valid. The specific timing diagrams from the datasheet should be consulted for precise implementation, but a general workflow is as follows:

- Initiate communication by bringing a start signal or chip select line to the appropriate state (if applicable).
- For each of the 16 bits of data: a. Set the Data line to the desired logic level (High or Low). b. Pulse the CK1 and CK2 clocks according to the timing diagram to latch the data bit.
- Terminate the communication sequence.

The logical flow for sending a 16-bit data packet to the **TD-6301** can be visualized as follows:

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Data Transmission Workflow

Data Structure

The 16-bit data word sent to the **TD-6301** is partitioned into two main sections: 11 bits for frequency data and 5 bits for band data.[1]

Bit(s)	Description
D0 - D10	11-bit Frequency Data (Binary Encoded)
D11 - D15	5-bit Receiving Band Data

The frequency data is a binary representation of the desired display value. The band data selects the operational mode, which can correspond to different radio bands such as FM, AM, and LW.[1]

Experimental Protocol: Sending Data to the **TD-6301**

This protocol outlines the steps for a microcontroller to send a frequency value to be displayed by the **TD-6301**.

Objective: To display a specific frequency on a display connected to the **TD-6301**.

Materials:

- A microcontroller with at least four available GPIO pins.
- A **TD-6301** display driver IC.
- A compatible 3.5-digit display.
- Power supply for the microcontroller and **TD-6301** (5V nominal).[2]
- Connecting wires.

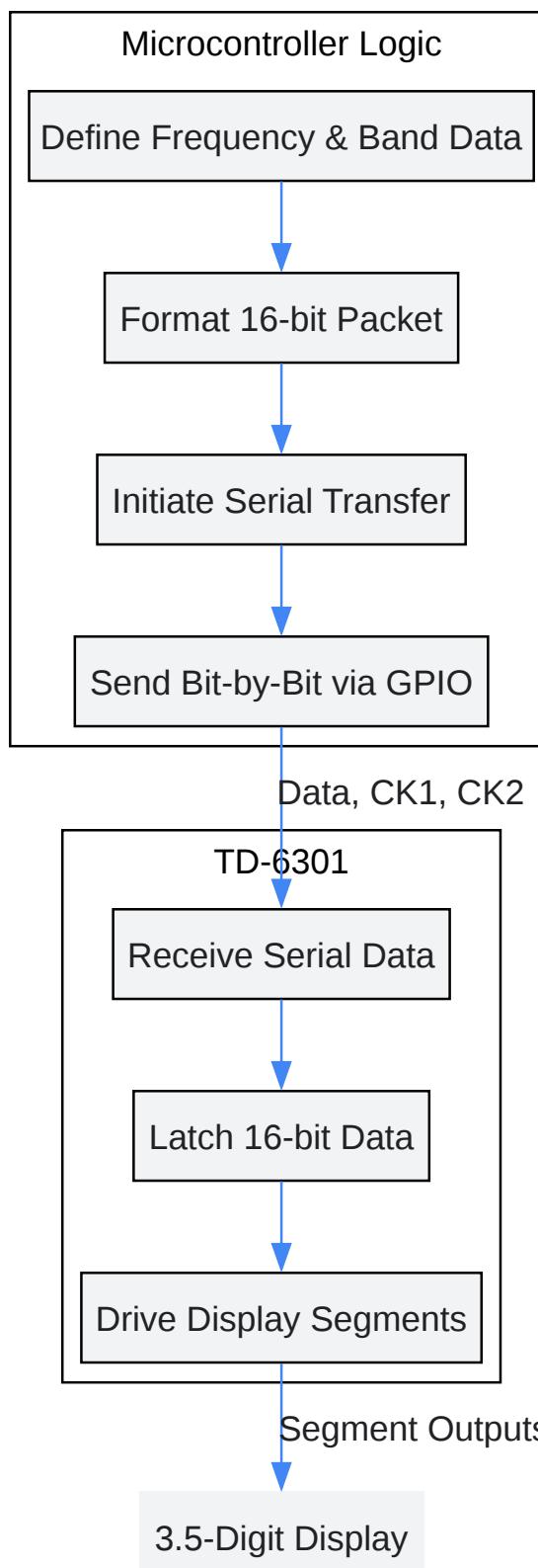
Procedure:

- Hardware Setup:

- Connect the microcontroller's GPIO pins to the Data, CK1, CK2, and L/D pins of the **TD-6301** as detailed in Section 2.
- Connect the **TD-6301**'s output pins to the corresponding segments of the 3.5-digit display.
- Power both the microcontroller and the **TD-6301**.
- Software Implementation (Microcontroller Firmware):
 - Initialization:
 - Configure the four GPIO pins connected to the **TD-6301** as digital outputs.
 - Set the initial state of the Data, CK1, and CK2 lines to LOW.
 - Data Formatting:
 - Define the 11-bit binary frequency data corresponding to the desired display value.
 - Define the 5-bit band data.
 - Combine these into a single 16-bit data word.
 - Data Transmission Function:
 - Create a function that accepts the 16-bit data word as an argument.
 - Inside the function, iterate from the most significant bit (MSB) to the least significant bit (LSB) of the data word.
 - In each iteration:
 - Set the Data pin to the logic level of the current bit.
 - Generate a clock pulse on CK1 and CK2 according to the datasheet's timing specifications (e.g., set HIGH, delay, set LOW).
 - Main Loop:

- In the main program loop, call the data transmission function with the formatted 16-bit data word to update the display.

The signaling pathway for this protocol can be visualized as follows:



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Signaling Pathway for Display Update

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References

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- 2. TD6301AN Datasheet(PDF) - Toshiba Semiconductor [alldatasheet.com]
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